

# Technical Support Center: o-Tolidine Method for Chlorine Determination

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## Compound of Interest

Compound Name: o-Tolidine

Cat. No.: B045760

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the **o-Tolidine** method for chlorine determination.

## Frequently Asked Questions (FAQs)

Q1: What is the principle of the **o-Tolidine** method for chlorine determination?

The **o-Tolidine** method is a colorimetric assay used to determine the concentration of residual chlorine in a sample. In an acidic solution, **o-tolidine** is oxidized by chlorine, resulting in the formation of a yellow-colored compound. The intensity of this yellow color is directly proportional to the concentration of chlorine in the sample.<sup>[1][2]</sup>

Q2: What are the main substances that interfere with the **o-Tolidine** method?

The primary interfering substances in the **o-Tolidine** method are manganese, nitrites, and iron.<sup>[1][3][4]</sup> These substances can also oxidize **o-tolidine**, leading to a false positive reading, indicating a higher chlorine concentration than is actually present.

Q3: How can I differentiate between free and combined chlorine using the **o-Tolidine** method?

The **o-Tolidine** method can distinguish between free and combined chlorine based on the reaction time. Free chlorine reacts almost instantaneously with **o-tolidine** to produce a yellow color within the first 5-10 seconds.<sup>[1][4]</sup> Combined chlorine reacts more slowly, with the color

developing over a period of about 5 minutes.[4] Therefore, reading the color intensity at different time points allows for the separate determination of free and combined chlorine.

Q4: Is the **o-Tolidine** reagent hazardous?

Yes, **o-tolidine** is considered a hazardous substance and a suspected carcinogen. It is crucial to handle the reagent with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated area or under a fume hood.

## Troubleshooting Guide

This guide addresses common issues encountered during chlorine determination using the **o-Tolidine** method, focusing on interferences from manganese, nitrites, and iron.

### Issue 1: Falsely High Chlorine Readings

Possible Cause: Interference from oxidizing agents other than chlorine.

Troubleshooting Steps:

- Identify the potential interfering substance. The most common interferents are manganese, nitrites, and iron.
- Quantify the interference. Use the Orthotolidine-Arsenite (OTA) test to determine the contribution of interfering substances to the color development.
- Correct the chlorine reading. Subtract the reading from the OTA test (which measures interference only) from the standard **o-Tolidine** test reading (which measures chlorine + interference).

## Interference Summary Table

Interfering Substance	Typical Interference Threshold	Corrective Action
Manganese (as Mn)	> 0.03 mg/L	Orthotolidine-Arsenite (OTA) Test
Nitrite (as N)	> 0.2 mg/L	Orthotolidine-Arsenite (OTA) Test
Iron (as Fe)	High concentrations	Orthotolidine-Arsenite (OTA) Test

Note: The interference from nitrites can be complex. One source suggests a correction of 0.08 ppm apparent chlorine for every 1.0 ppm of nitrite nitrogen.[\[3\]](#)

## Experimental Protocols

### Standard o-Tolidine Method for Total Chlorine

Objective: To determine the total residual chlorine concentration in a water sample.

Materials:

- **o-Tolidine** reagent (0.1% in 10% HCl solution)[\[1\]](#)
- Spectrophotometer or color comparator
- Cuvettes or test tubes
- Pipettes
- Water sample

Procedure:

- Pipette 10 mL of the water sample into a clean cuvette or test tube.[\[4\]](#)
- Add 0.1 mL of the **o-Tolidine** reagent to the sample.[\[4\]](#)

- Mix the solution thoroughly.
- Allow the color to develop for 5 minutes.[\[4\]](#)
- Measure the absorbance of the solution at a wavelength of 440 nm using a spectrophotometer or compare the color against standards in a color comparator.
- Determine the chlorine concentration from a pre-calibrated standard curve.

## Orthotolidine-Arsenite (OTA) Test for Interference Correction

Objective: To differentiate between true chlorine residual and interfering substances.

Materials:

- **o-Tolidine** reagent (0.1% in 10% HCl solution)
- Sodium arsenite solution (0.5%)
- Three cuvettes or test tubes labeled A, B, and C
- Spectrophotometer or color comparator
- Pipettes
- Water sample

Procedure:

Part 1: Measuring Free Chlorine + Interferences (Tube A)

- To Tube A, add 10 mL of the water sample.
- Add 0.1 mL of **o-Tolidine** reagent.
- Mix rapidly.
- Immediately (within 5 seconds), add 0.1 mL of sodium arsenite solution and mix.[\[4\]](#)

- Read the color intensity immediately. This reading (A) represents the free chlorine plus the color produced by interfering substances.

#### Part 2: Measuring Interferences Only (Tube B)

- To Tube B, add 10 mL of the water sample.
- Add 0.1 mL of sodium arsenite solution to dechlorinate the sample.<sup>[4]</sup>
- Mix thoroughly.
- Add 0.1 mL of **o-Tolidine** reagent.<sup>[4]</sup>
- Mix and read the color intensity. This reading (B) represents the color produced by interfering substances alone.

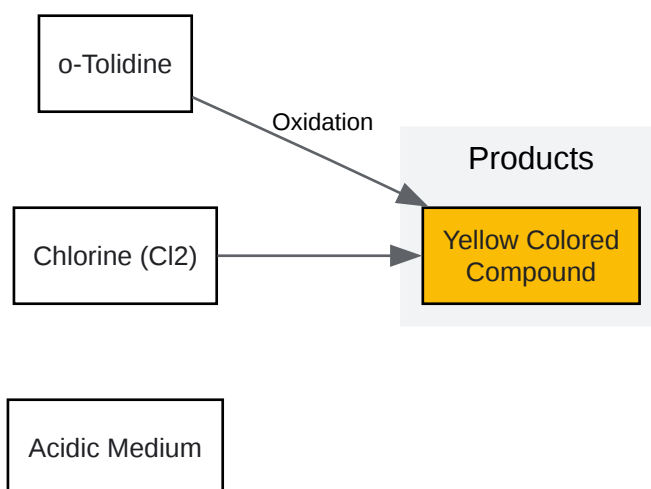
#### Part 3: Measuring Total Chlorine + Interferences (Tube C)

- To Tube C, add 10 mL of the water sample.
- Add 0.1 mL of **o-Tolidine** reagent.
- Mix and allow the color to develop for 5 minutes.
- Read the color intensity. This reading (C) represents the total chlorine (free + combined) plus the color produced by interfering substances.

#### Calculations:

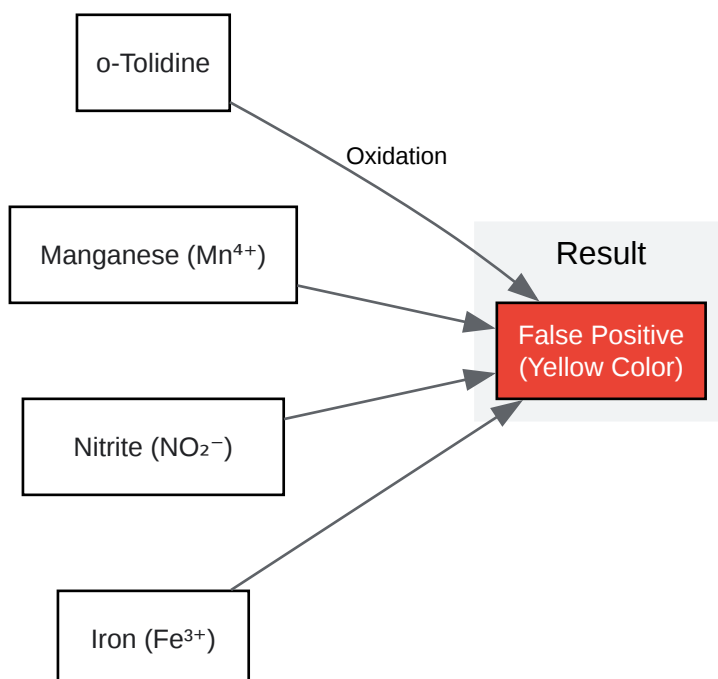
- True Free Chlorine = Reading A - Reading B
- True Total Chlorine = Reading C - Reading B
- Combined Chlorine = True Total Chlorine - True Free Chlorine

## Visualizations



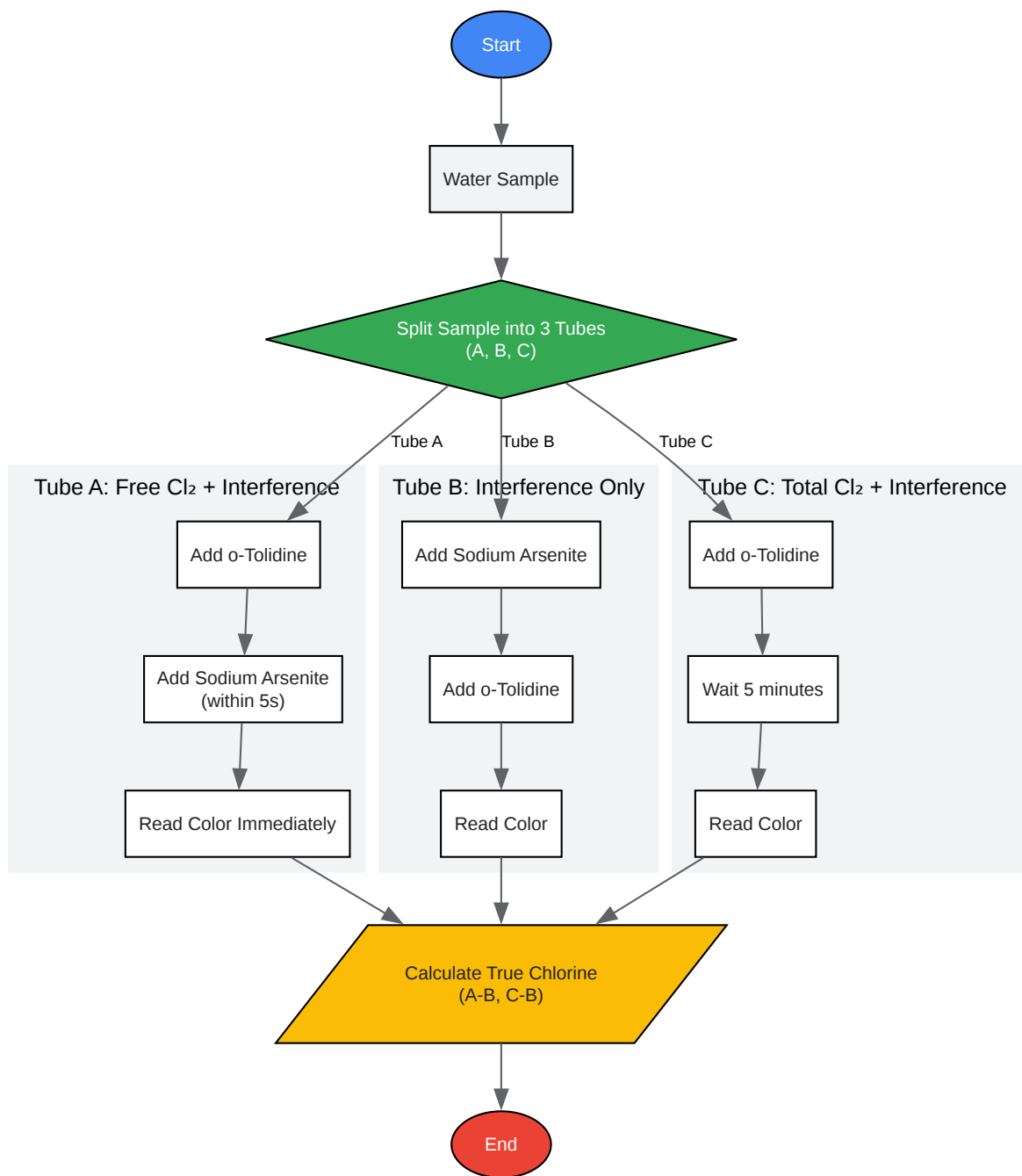
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### **o-Tolidine** Reaction with Chlorine



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### Interference Mechanism in **o-Tolidine** Method



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### Orthotolidine-Arsenite (OTA) Test Workflow

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## References

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